

Carbohydrazide: A Safer and Effective Alternative to Hydrazine for Boiler Water Treatment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbohydrazide

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A comprehensive guide for researchers and industry professionals on the comparative performance of **carbohydrazide** and hydrazine as oxygen scavengers in boiler systems.

In the critical domain of boiler water treatment, the effective removal of dissolved oxygen is paramount to prevent corrosion and ensure the longevity and efficiency of the system. For decades, hydrazine has been the traditional oxygen scavenger of choice. However, its classification as a probable human carcinogen has necessitated the adoption of safer alternatives. This guide provides a detailed comparison of **carbohydrazide** and hydrazine, presenting experimental data, methodologies, and a clear rationale for why **carbohydrazide** is now considered a superior option in terms of both safety and performance.

Executive Summary

Carbohydrazide has emerged as a leading replacement for hydrazine, offering comparable, and in some conditions, superior oxygen scavenging capabilities without the associated health risks. It is a non-carcinogenic, solid compound that is easier and safer to handle than the highly toxic and volatile liquid hydrazine. Experimental evidence demonstrates that **carbohydrazide** is an effective oxygen scavenger and metal passivator, contributing to the formation of a protective magnetite layer on boiler surfaces. While the theoretical dosage of **carbohydrazide** required for oxygen scavenging is higher than that of hydrazine, its significantly improved safety profile and environmental benefits make it the preferred choice for modern boiler water treatment applications.

Performance Data: Carbohydrazide vs. Hydrazine

The following table summarizes the key quantitative performance parameters of **carbohydrazide** and hydrazine based on available experimental data.

Parameter	Carbohydrazide	Hydrazine	Key Findings & Citations
Oxygen Scavenging Efficiency	At 227°-239° F and pH 10.5, 5.0 ppm of carbohydrazide achieved 98.7% oxygen removal, comparable to 10.0 ppm of hydrazine achieving 99.2% removal.	At the same conditions, 10.0 ppm of hydrazine resulted in 99.2% oxygen removal.	Data suggests that approximately half the concentration of carbohydrazide can achieve similar oxygen removal levels as hydrazine.[1]
Metal Passivation	Visual inspection of firerods in an experimental boiler showed carbohydrazide to be the most effective metal passivator, resulting in a "dull grey" appearance indicative of a protective oxide layer.	Hydrazine treatment resulted in a "light grey" appearance on the firerods.	Under the tested conditions, carbohydrazide demonstrated superior metal passivation capabilities compared to hydrazine.[1]
Thermal Stability & Decomposition	Thermally stable up to approximately 135°C (275°F). Above this temperature, it begins to hydrolyze to hydrazine and carbon dioxide. At temperatures exceeding 200°C (392°F), it decomposes into ammonia, nitrogen, and hydrogen.[1][2]	Decomposes at temperatures above 200°C (392°F) to form ammonia, nitrogen, and hydrogen.	Carbohydrazide's decomposition to hydrazine at higher temperatures means it can still effectively scavenge oxygen throughout the boiler system.[1][2]

Iron and Copper Levels in Boiler Water	In a comparative study, the average iron and copper concentrations in boiler water treated with carbohydrazide were found to be 17 µg/kg and 4 µg/kg, respectively.	In the same study, the boiler water treated with hydrazine showed average iron and copper concentrations of 19 µg/kg and 6 µg/kg, respectively.	The study indicated that carbohydrazide treatment resulted in slightly lower levels of corrosion products (iron and copper) in the boiler water compared to hydrazine.[3]
Dosage Rate in a High-Pressure Boiler	A dosing rate of 0.7 mg/kg of carbohydrazide was found to be satisfactory for smooth boiler operation.	Not explicitly stated in the comparative study, but the focus was on maintaining a specific residual hydrazine level.	The optimal dosage of carbohydrazide was determined by monitoring the residual hydrazine concentration in the feedwater.[3]

Experimental Protocols

The following methodologies are based on a comparative study conducted by Rahman et al. (2018) in two identical high-pressure boilers to evaluate the performance of **carbohydrazide** against hydrazine.

Objective

To assess the suitability and efficiency of **carbohydrazide** as a safe alternative to hydrazine for oxygen scavenging and corrosion control in high-pressure boilers.

Experimental Setup

- Boilers: Two identical high-pressure water tube boilers were used.
- Treatment: Boiler 1 was treated with **carbohydrazide**, while Boiler 2 was treated with hydrazine.
- Monitoring: Water and steam samples were collected from various points in the boiler system, including the feedwater line, economizer inlet, boiler blowdown, and saturated steam

line.

- Parameters Analyzed: Dissolved oxygen, pH, conductivity, residual oxygen scavenger concentration, and concentrations of iron and copper.
- Corrosion Assessment: Carbon steel coupons were placed in the boiler drum to evaluate the formation of a protective oxide layer and to determine the rate of corrosion by weight loss.

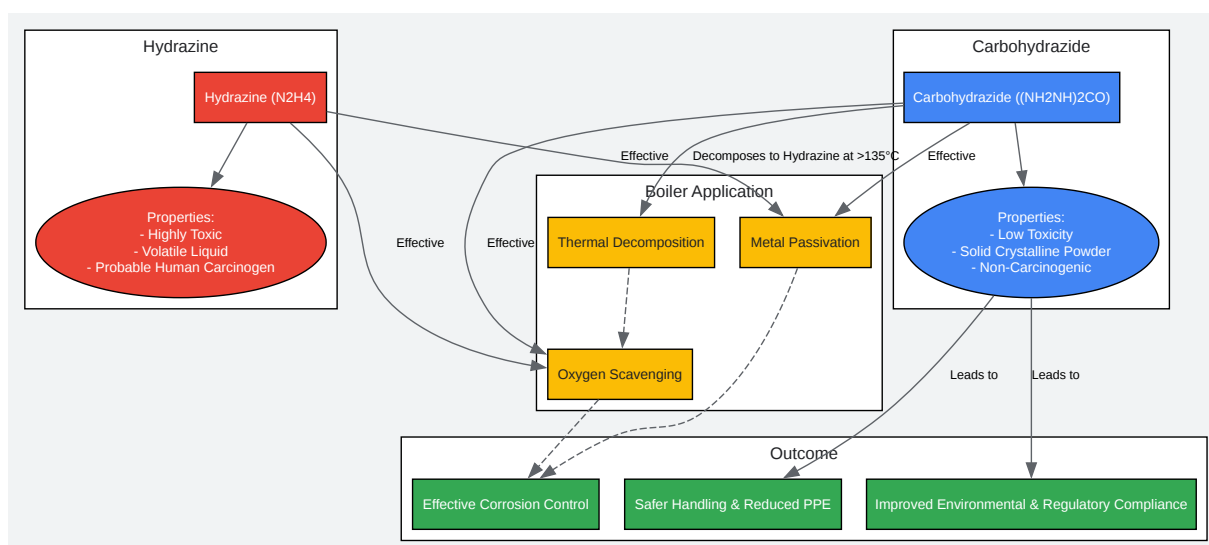
Procedure

- Baseline Establishment: Before the trial, both boilers were operated under standard conditions with hydrazine treatment to establish baseline data for water chemistry and corrosion rates.
- Treatment Implementation:
 - Boiler 1 (**Carbohydrazide**): The hydrazine feed was discontinued, and a **carbohydrazide**-based oxygen scavenger was introduced. The initial dosage was based on feedwater oxygen levels and was subsequently optimized by monitoring the residual hydrazine concentration (a decomposition product of **carbohydrazide**) at the economizer inlet.
 - Boiler 2 (Hydrazine): Continued to be treated with hydrazine as the control.
- Sampling and Analysis:
 - Regular grab samples of boiler water and feedwater were collected and analyzed for the parameters listed above.
 - Dissolved oxygen levels were continuously monitored using online analyzers.
- Corrosion Coupon Analysis:
 - The pre-weighed carbon steel coupons were exposed to the boiler water for a specified period.
 - After exposure, the coupons were removed, cleaned according to standard procedures, and re-weighed to determine the weight loss due to corrosion.

- The surface of the coupons was visually and microscopically examined to assess the characteristics of the protective oxide film.
- Data Evaluation: The data from the **carbohydrazide**-treated boiler was compared with the data from the hydrazine-treated boiler and the baseline data to evaluate its performance in terms of oxygen scavenging, corrosion control, and overall impact on boiler water chemistry.

Rationale for Carbohydrazide as a Safer Alternative

The primary driver for replacing hydrazine is its significant health and safety concerns. The following diagram illustrates the logical flow of why **carbohydrazide** is the preferred safer alternative.



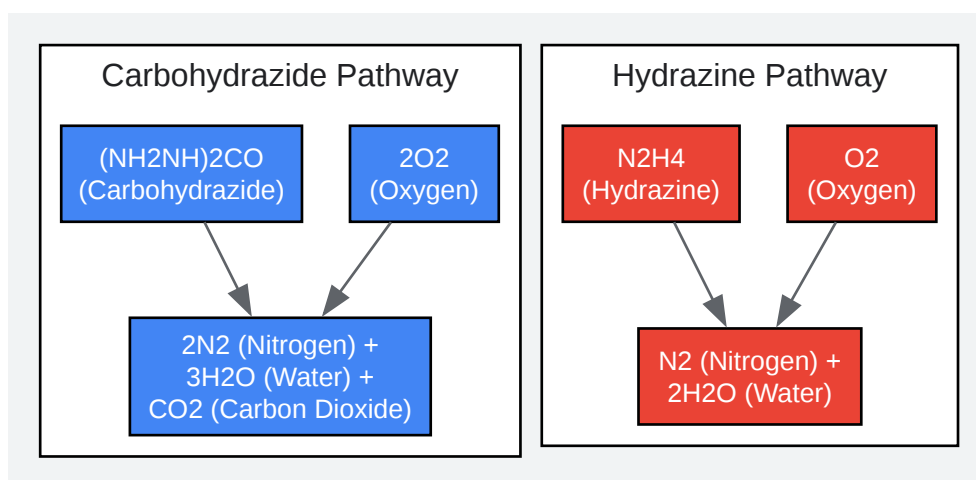
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Caption: Logical flow demonstrating **carbohydrazide**'s advantages over hydrazine.

Signaling Pathways and Experimental Workflows

The primary chemical reactions and decomposition pathways for **carbohydrazide** and hydrazine in a boiler system are crucial to understanding their function as oxygen scavengers.

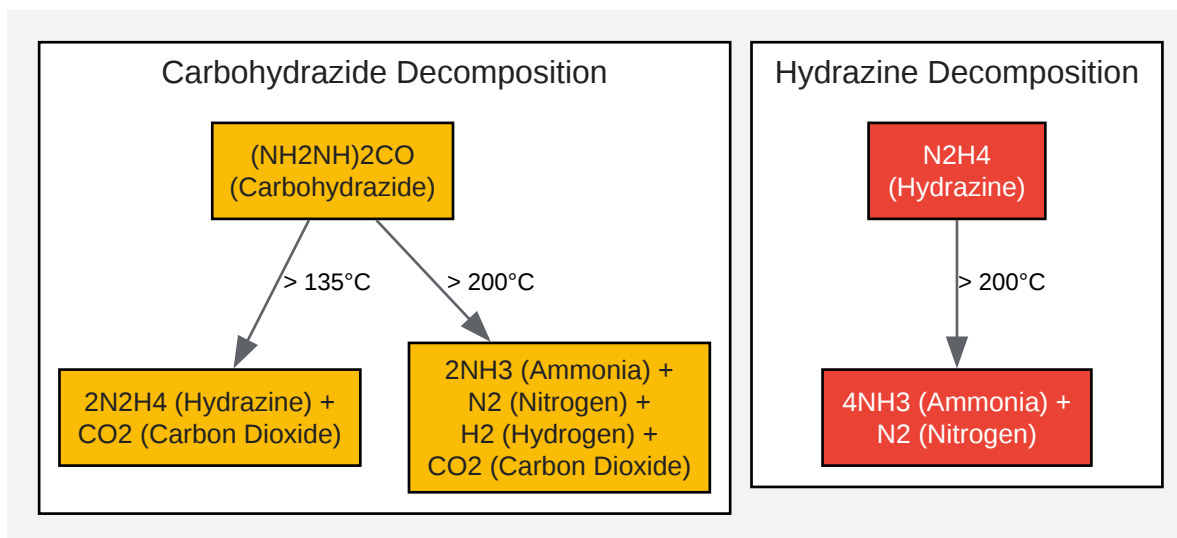
Oxygen Scavenging Reactions



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Caption: Oxygen scavenging reactions of **carbohydrazide** and hydrazine.

Thermal Decomposition Pathways



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Caption: Thermal decomposition pathways in a boiler environment.

Conclusion

The transition from hydrazine to **carbohydrazide** for boiler water oxygen scavenging represents a significant advancement in industrial safety and environmental responsibility without compromising operational efficiency. The data clearly indicates that **carbohydrazide** is a robust and effective corrosion inhibitor. Its favorable safety profile, ease of handling, and comparable performance make it an ideal choice for researchers, scientists, and drug development professionals seeking to maintain high standards of safety and efficacy in their operations. The adoption of **carbohydrazide** is a proactive step towards a safer and more sustainable approach to boiler water treatment.

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- To cite this document: BenchChem. [Carbohydrazide: A Safer and Effective Alternative to Hydrazine for Boiler Water Treatment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668358#carbohydrazide-as-a-safer-alternative-to-hydrazine-in-boilers]

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